Quinoxalinone Architectures: Synthetic Evolution and Translational Utility

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Compound of Interest

Compound Name:	*6-Nitroquinoxalin-2-one*
CAS No.:	*25652-34-0*
Cat. No.:	*B1586489*

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Executive Summary

The quinoxalin-2(1H)-one scaffold represents a privileged pharmacophore and optoelectronic building block, distinguished by its amphoteric nitrogen functionality and tunable electron-deficient core. While historically overshadowed by its fully aromatic quinoxaline counterpart, recent breakthroughs in transition-metal-free C–H functionalization have revitalized this moiety. This guide analyzes the structural versatility of quinoxalinones, transitioning from classical condensation chemistry to radical-mediated late-stage functionalization. We examine its critical role in kinase inhibition (ASK1, Pim-1/2) and organic electronics (non-fullerene acceptors), providing a self-validating experimental framework for laboratory implementation.

Structural Fundamentals & Reactivity

The Lactam-Lactim Tautomerism

The core reactivity of quinoxalin-2(1H)-one is governed by its amide-imidic acid equilibrium. In the solid state and polar solvents, the lactam (NH-keto) tautomer predominates, driven by the thermodynamic stability of the amide bond. However, the lactim (OH-enol) form is accessible for O-alkylation or chlorination (e.g., with $POCl_3$ to form 2-chloroquinoxalines).

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- N1-Position: Nucleophilic center amenable to alkylation/acylation. Critical for solubility and pharmacokinetic tuning.
- C3-Position: Electrophilic in the ground state but susceptible to radical attack. This is the primary vector for modern C–H activation strategies.

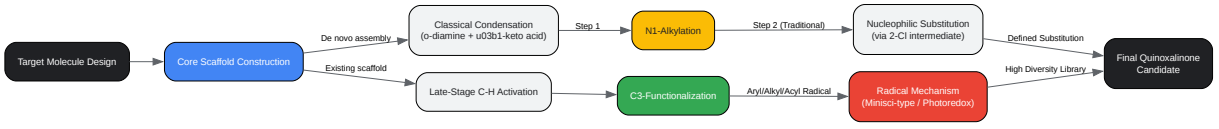
Synthetic Metamorphosis: From Condensation to C–H Activation

Traditional synthesis relies on the condensation of o-phenylenediamines with

-keto acids (Hinsberg-type reactions). While reliable, this approach limits diversity to the availability of carbonyl precursors. The paradigm has shifted toward Direct C3–H Functionalization, utilizing the innate reactivity of the heterocycle to install complex aryl, alkyl, and acyl groups without pre-functionalization.

Synthetic Decision Logic

The following diagram illustrates the strategic selection between classical and modern routes based on target complexity.



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Figure 1: Synthetic decision tree comparing classical condensation routes with modern C-H activation strategies for library generation.

Medicinal Chemistry: Targeting Kinases and Reductases

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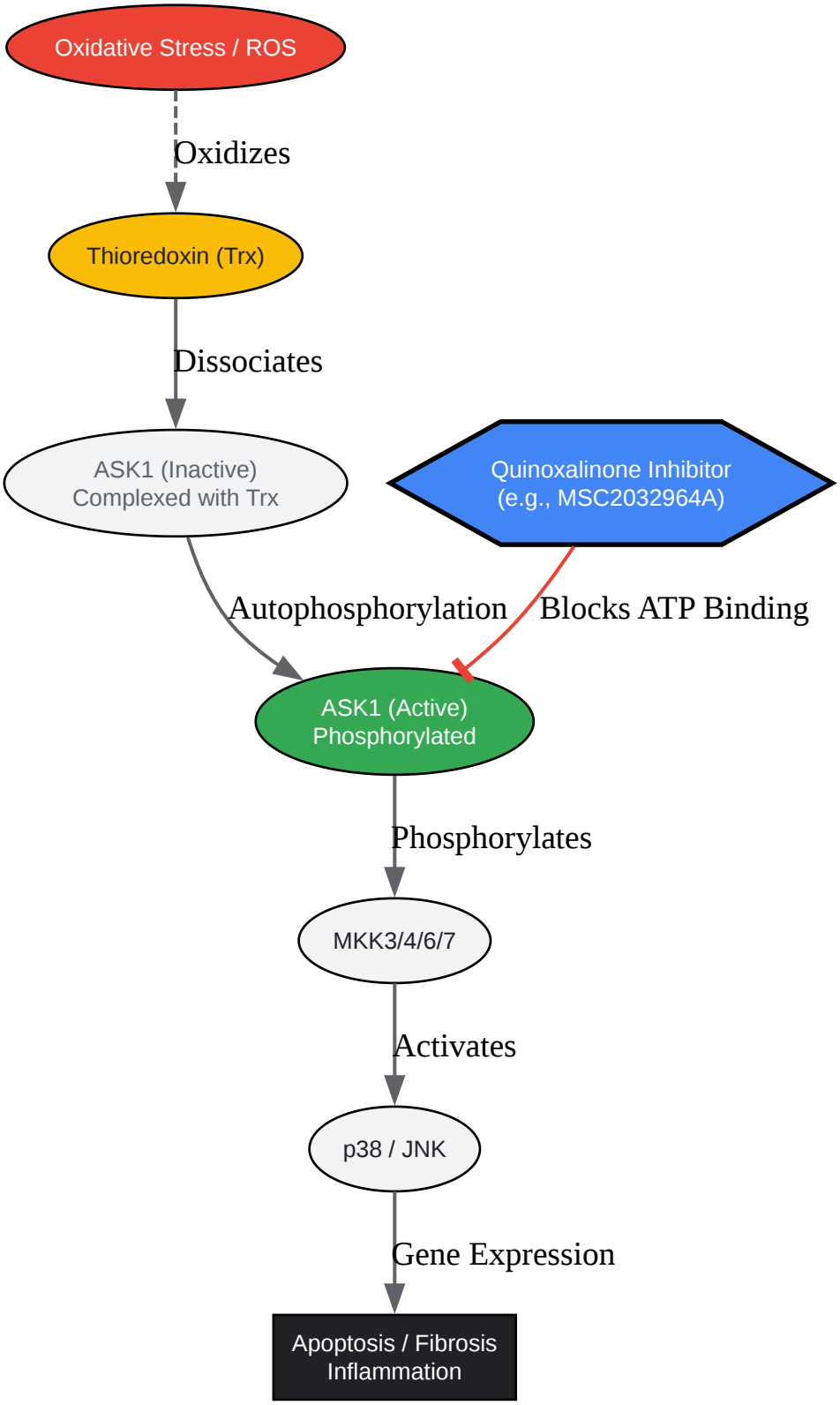
Quinoxalinones have emerged as potent inhibitors of Apoptosis Signal-regulating Kinase 1 (ASK1) and Aldose Reductase (ALR2).

Case Study: ASK1 Inhibition

ASK1 is a MAP3K that regulates the p38 and JNK pathways, driving inflammation and fibrosis in diseases like NASH (Non-Alcoholic Steatohepatitis). Quinoxalinone derivatives, such as MSC2032964A, function as ATP-competitive inhibitors, stabilizing the inactive conformation of the kinase.

Mechanism of Action (ASK1-MAPK Pathway)

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Figure 2: The ASK1 signaling cascade and the intervention point of quinoxalinone-based inhibitors.

Comparative Activity Data

The table below summarizes key Structure-Activity Relationship (SAR) data for quinoxalinone derivatives against major targets.

Compound ID	Target	Mechanism	IC_{50} / K_d	Key Structural Feature
MSC2032964A	ASK1	ATP-competitive	93 nM	Dibromo-substitution; high oral bioavailability [1].
GS-4997	ASK1	Allosteric/ATP	Clinical Phase III	N-aryl quinoxalinone core; efficacy in NASH [1].
Cpd 15a	Aldose Reductase	Competitive	143 nM	N1-acetate head group; C3-phenethyl side chain [2].[1]
Lead 5c	Pim-1 Kinase	ATP-competitive	74 nM	Quinoxaline-2-carboxylic acid derivative [3].[2]

Material Science Applications

In organic electronics, the quinoxalinone core serves as an electron-deficient unit (acceptor) in donor-acceptor (D-A) copolymers.

- Organic Solar Cells (OSCs): Quinoxaline-based non-fullerene acceptors (QxNFAs) exhibit wide absorption ranges and low reorganization energy.

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- Fluorescence: C3-arylated quinoxalinones often display Solvatochromic Intramolecular Charge Transfer (ICT), making them useful as polarity sensors.

Experimental Protocol: C3–H Arylation

Objective: Synthesis of 3-phenylquinoxalin-2(1H)-one via radical C–H activation. Rationale: This protocol avoids the use of pre-functionalized organometallics (Suzuki/Stille conditions), utilizing stable aryl hydrazines as radical precursors.

Reagents & Equipment

- Substrate: Quinoxalin-2(1H)-one (1.0 equiv, 0.5 mmol)
- Radical Source: Phenylhydrazine hydrochloride (2.0 equiv)
- Oxidant: Iodosobenzene (PhIO) (2.0 equiv) or catalytic Rose Bengal (if using photoredox).
- Solvent: DMSO or MeOH:H_2O (4:1).
- Apparatus: 10 mL sealed tube or round-bottom flask with magnetic stirring.

Step-by-Step Methodology

- Charge: To a 10 mL reaction tube equipped with a stir bar, add Quinoxalin-2(1H)-one (73 mg, 0.5 mmol) and Phenylhydrazine hydrochloride (144 mg, 1.0 mmol).
- Solvation: Add DMSO (2.0 mL). Ensure the starting material is fully dissolved or well-dispersed.
- Activation: Add Iodosobenzene (PhIO) (220 mg, 1.0 mmol) in one portion at room temperature.
    - Note: PhIO acts as a hypervalent iodine oxidant, generating the diazenyl radical from hydrazine, which subsequently releases N_2 to form the phenyl radical [4].
- Reaction: Seal the tube and stir vigorously at ambient temperature (25 °C) for 4–6 hours. Monitor by TLC (Ethyl Acetate:Hexane 1:1).
    - Observation: Evolution of N_2 gas (bubbling) indicates radical generation.

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- Workup: Dilute the reaction mixture with cold water (15 mL). A precipitate should form.
  - Extraction: If no precipitate, extract with Ethyl Acetate (3 x 10 mL). Wash combined organics with brine, dry over Na_2SO_4, and concentrate.
- Purification: Purify via flash column chromatography on silica gel (Gradient: 10% to 40% EtOAc in Hexanes).
- Characterization: 3-phenylquinoxalin-2(1H)-one appears as a pale yellow solid.
  - ^1H NMR (DMSO-d_6): Diagnostic singlet for NH at ~12.5 ppm; aromatic multiplet shifts.

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